

# The Chemical Structure of BW1370U87 Remains Undisclosed in Publicly Available Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BW1370U87

Cat. No.: B1668149

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Despite extensive searches for the chemical identity of **BW1370U87**, a compound identified as a reversible competitive monoamine oxidase-A (MAO-A) inhibitor, its specific chemical structure is not available in the public domain. This designation likely represents an internal development code for a pharmaceutical candidate, and its structural details have not been publicly disclosed.

While the functional activity of **BW1370U87** as a MAO-A inhibitor is noted, the absence of its chemical structure, including its IUPAC name, SMILES string, or any published synthesis protocols, prevents a detailed analysis of its physicochemical properties, structure-activity relationships, and metabolic pathways.

Monoamine oxidase-A is a well-established therapeutic target for the treatment of depression and other central nervous system disorders. Inhibitors of this enzyme prevent the breakdown of neurotransmitters like serotonin, norepinephrine, and dopamine, thereby increasing their levels in the brain. The description of **BW1370U87** as a "reversible" and "competitive" inhibitor suggests a mechanism of action with a transient binding to the enzyme, which can offer safety advantages over older, irreversible MAO inhibitors.

Without the foundational chemical structure, it is not possible to provide the requested in-depth technical guide, including quantitative data tables, detailed experimental protocols for its synthesis and evaluation, or diagrams of its interaction with signaling pathways. Such information is contingent on the public disclosure of the compound's molecular architecture.

It is possible that the development of **BW1370U87** was discontinued at an early stage, or that the proprietary information regarding its structure remains confidential. Further information may

only become available through future publications or patent applications from the originating institution.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)